

Application Notes and Protocols for Manganese Recovery from Slag

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Silicomanganese*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for various leaching methods aimed at recovering manganese from industrial slag, a significant secondary resource. The following sections outline chemical and biological leaching techniques, offering comparative data and step-by-step experimental procedures.

Overview of Leaching Methods

Manganese can be recovered from slag through several hydrometallurgical routes. The primary methods include:

- **Acid Leaching:** Directly dissolving manganese oxides and silicates using strong acids.
- **Reductive Leaching:** Enhancing the solubility of higher manganese oxides by reducing them to the more soluble Mn(II) state, typically in an acidic medium.
- **Bioleaching:** Utilizing microorganisms to facilitate the dissolution of manganese.

The choice of method depends on the specific composition of the slag, economic considerations, and environmental constraints.

Data Presentation: Comparison of Leaching Methods

The following tables summarize quantitative data from various studies on manganese recovery from different types of slag under optimized conditions.

Table 1: Acid Leaching of Manganese from Slag

| Slag Type | Leaching Agent | Conditions | Mn Recovery (%) | Reference |
|------------------------------|--------------------------------|---|---------------------------------------|-----------|
| Ferro-manganese Slag | H ₂ SO ₄ | Room temp, S/L ratio 1:10 | ~100% | [1] |
| High Mn Ferro-manganese Slag | H ₂ SO ₄ | 37% excess acid | 86% | [2] |
| High Mn Ferro-manganese Slag | H ₂ SO ₄ | Higher excess acid | 95% | [2] |
| Low Mn Ferro-manganese Slag | H ₂ SO ₄ | -200 mesh, 100% excess acid | 80% | [2] |
| Ferro-manganese Slag | H ₂ SO ₄ | 2.5 N H ₂ SO ₄ , optimum temp (50-60°C) | Up to ~30% (increases with reductant) | [3][4] |
| Ferro-manganese Slag | Ferric Chloride | 80°C, 2 hours | 82% | [5] |
| BOF Slag | Fluorosilicic Acid | Two-stage countercurrent leach | 73-83% | [6] |

Table 2: Reductive Leaching of Manganese from Slag

| Slag Type | Leaching Agent & Reductant | Conditions | Mn Recovery (%) | Reference |
|------------------------|---|---|-------------------------------|---|
| Ferro-manganese Slag | H ₂ SO ₄ + Sawdust | Optimum acid concentration (2.5N) and temperature | Significantly increased yield | [3] [4] |
| Ferro-manganese Slag | Ferric Chloride + Sucrose | 80°C, 1 hour | 86% | [5] |
| Manganese Anode Slag | H ₂ SO ₄ + Orange Peel | 80°C, 2h, S/L 1:4, acid/material 1.2:1 | 96% | [7] |
| EAF Dust | H ₂ SO ₄ + Oxalic Acid | 70°C, 90 min, 2 M H ₂ SO ₄ , 0.31 M oxalic acid, L/S 30:1 | Complete | [6] |
| Silicon Steel BOF Slag | Ammonium Carbamate (after H ₂ reduction) | Hydrogen reduction pre-treatment | Up to 80% | [6] |

Table 3: Bioleaching of Manganese from Slag

| Slag/Waste Type | Microorganism (s) | Conditions | Mn Recovery (%) | Reference |
|-----------------------------|-------------------------------|--|-----------------|-----------|
| BOF Slag | Acidithiobacillus thiooxidans | Batch, 30°C, 150 rpm, 2 weeks | 37% | [8] |
| BOF Slag | Acidithiobacillus ferridurans | Batch, 30°C, 150 rpm, 2 weeks | 42% | [8] |
| Mining Waste Residues | Acinetobacter sp. | Shake flask, 30°C, 200 rpm, 20 days, pH 6.5, 2% pulp density | 76% | [9] |
| Manganese-electrolysed Slag | Fusarium sp. | 28°C, 150 rpm, 72h, pH 4.0 | 71.6% | [10] |
| Low-Grade Mn Ore | Mixed Reducing Bacteria | Anoxic, 15 days | 32.7% | [11] |

Experimental Protocols

Protocol for Acid Leaching with Sulfuric Acid

This protocol is based on the general procedures for leaching manganese from ferro-manganese slag.[1][2][3]

Objective: To extract manganese from finely ground slag using a dilute sulfuric acid solution.

Materials:

- Ferro-manganese slag, ground to -200 mesh
- Sulfuric acid (H₂SO₄), concentrated (98%)
- Deionized water
- Beakers or Erlenmeyer flasks (250 mL or 500 mL)
- Magnetic stirrer with heating plate

- pH meter
- Filtration apparatus (e.g., vacuum filtration with Büchner funnel)
- Filter paper

Procedure:

- Slag Preparation: Grind the ferro-manganese slag to a particle size of -200 mesh.
- Leaching Solution Preparation: Prepare the desired concentration of sulfuric acid (e.g., 2.5 N) by carefully adding concentrated H_2SO_4 to deionized water under constant stirring in a fume hood.[3][4]
- Leaching:
 - Place a specific amount of ground slag (e.g., 10 g) into a beaker or flask.
 - Add the leaching solution to achieve the desired solid-to-liquid ratio (e.g., 1:10).[1]
 - Place the beaker on a magnetic stirrer and begin agitation (e.g., 1000 rpm).[3]
 - If required, heat the solution to the target temperature (e.g., 50-80°C).[3][5]
 - Allow the leaching to proceed for the specified duration (e.g., 30 minutes to 2 hours).[2][5]
- Solid-Liquid Separation: After leaching, filter the slurry to separate the pregnant leach solution from the solid residue.
- Analysis: Analyze the manganese concentration in the pregnant leach solution using appropriate analytical techniques (e.g., AAS, ICP-OES) to determine the recovery efficiency.

Protocol for Reductive Leaching using a Mild Reductant

This protocol describes a reductive leaching process using a mild organic reductant like sawdust.[3][4]

Objective: To enhance manganese extraction from slag by using a reducing agent to convert Mn(IV) to Mn(II) .

Materials:

- Ferro-manganese slag, ground to desired particle size
- Sulfuric acid (H_2SO_4)
- Sawdust (or other organic reductant)
- Three-necked flask
- Magnetic stirrer with thermocouple temperature controller
- Filtration apparatus

Procedure:

- Slag and Reductant Preparation: Weigh the ground slag (e.g., 1.0 g) and the reductant (e.g., sawdust).[4]
- Leaching Setup: Place the slag and reductant into a three-necked flask.
- Leaching Solution Addition: Add the sulfuric acid solution of the desired concentration (e.g., 2.5 N) to the flask.[3]
- Leaching Process:
 - Maintain a constant temperature using the temperature controller.
 - Agitate the slurry at a fixed speed (e.g., 1000 rpm) for the specified duration.[3]
- Separation and Analysis: Filter the resulting slurry and analyze the manganese content in the filtrate to calculate the recovery rate.

Protocol for Bioleaching using Acidophilic Bacteria

This protocol is a general guide for bioleaching manganese from slag using acidophilic bacteria such as *Acidithiobacillus* species.[8]

Objective: To use microorganisms to generate sulfuric acid for leaching and potentially facilitate the reduction of manganese.

Materials:

- Basic Oxygen Furnace (BOF) slag
- Acidithiobacillus thiooxidans or Acidithiobacillus ferridurans culture
- Appropriate bacterial growth medium (e.g., BSM-AT or BSM-AF)
- Elemental sulfur (S^0) for A. ferridurans
- Erlenmeyer flasks (250 mL)
- Shaking incubator
- Autoclave for sterilization

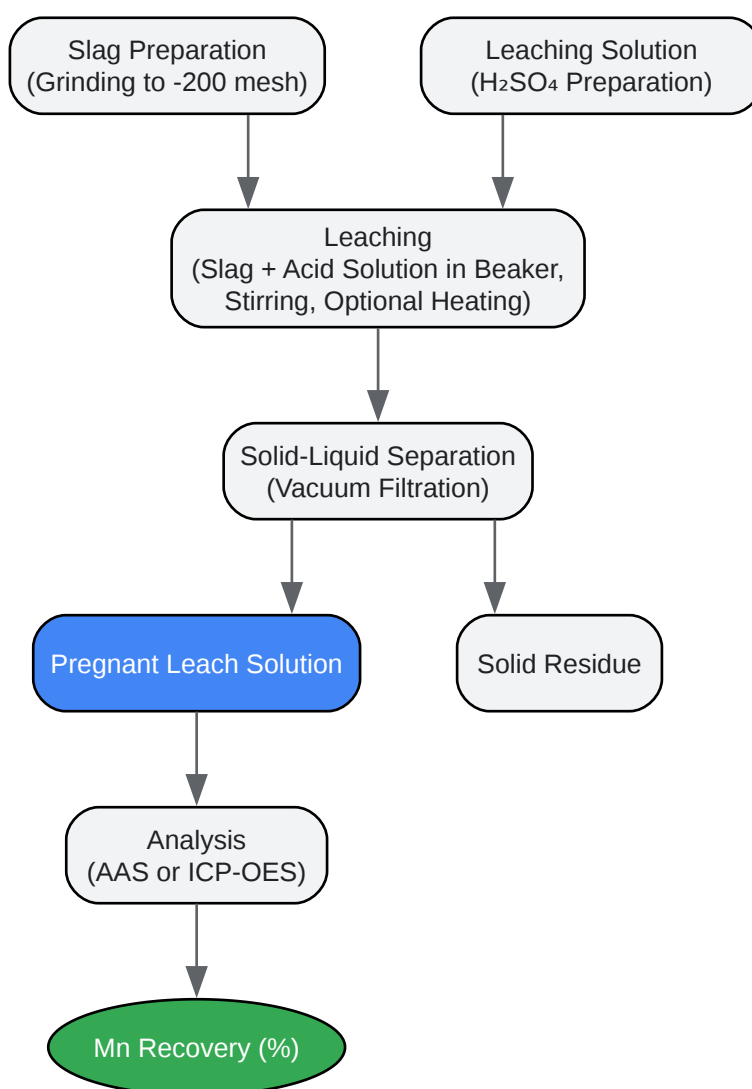
Procedure:

- Pre-cultivation: Grow the selected bacterial strain in its specific medium to obtain a sufficient cell density.
- Leaching Medium Preparation: Prepare 90 mL of the appropriate sterile medium in 250 mL Erlenmeyer flasks.
- Inoculation and Slag Addition:
 - Add 10 mL (10% v/v) of the pre-cultivated bacterial culture to the flasks.
 - Add 1 g of BOF slag (for a 10 g/L concentration).
 - For A. ferridurans, also add 1 g of elemental sulfur.
- Abiotic Control: Prepare control flasks with the medium and slag but without the bacterial inoculum.
- Incubation: Incubate the flasks at 30°C with agitation at 150 rpm for two weeks.[8]

- Sampling and Analysis:
 - At the end of the experiment, collect liquid samples.
 - Measure the final pH and analyze the concentration of dissolved manganese to determine the bioleaching efficiency.

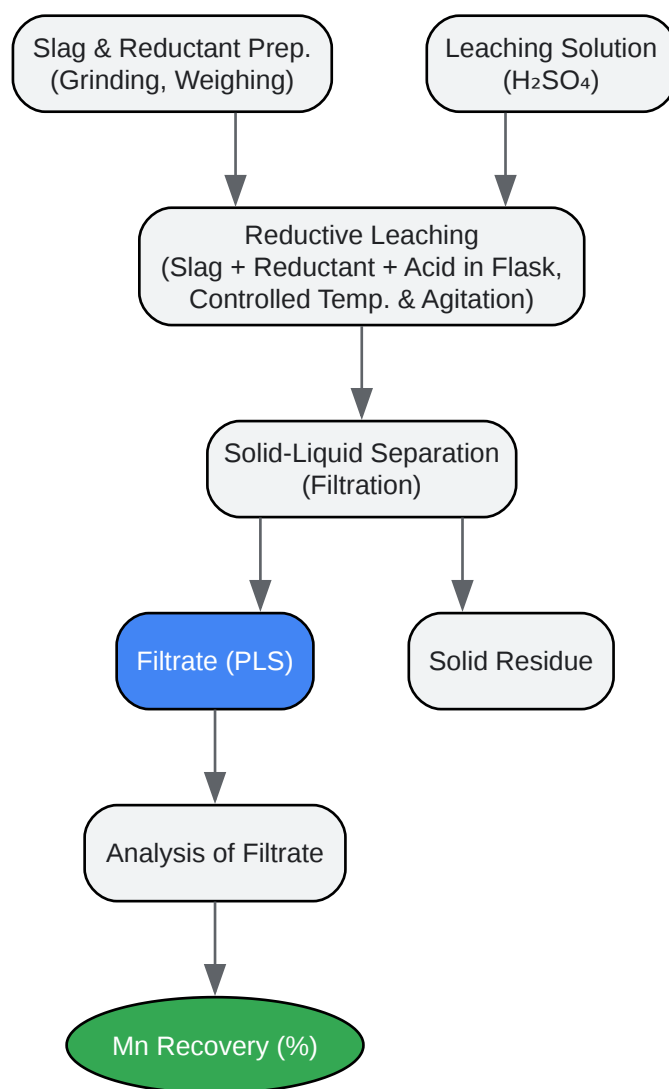
Diagrams of Experimental Workflows

Below are diagrams illustrating the logical flow of the described leaching protocols.



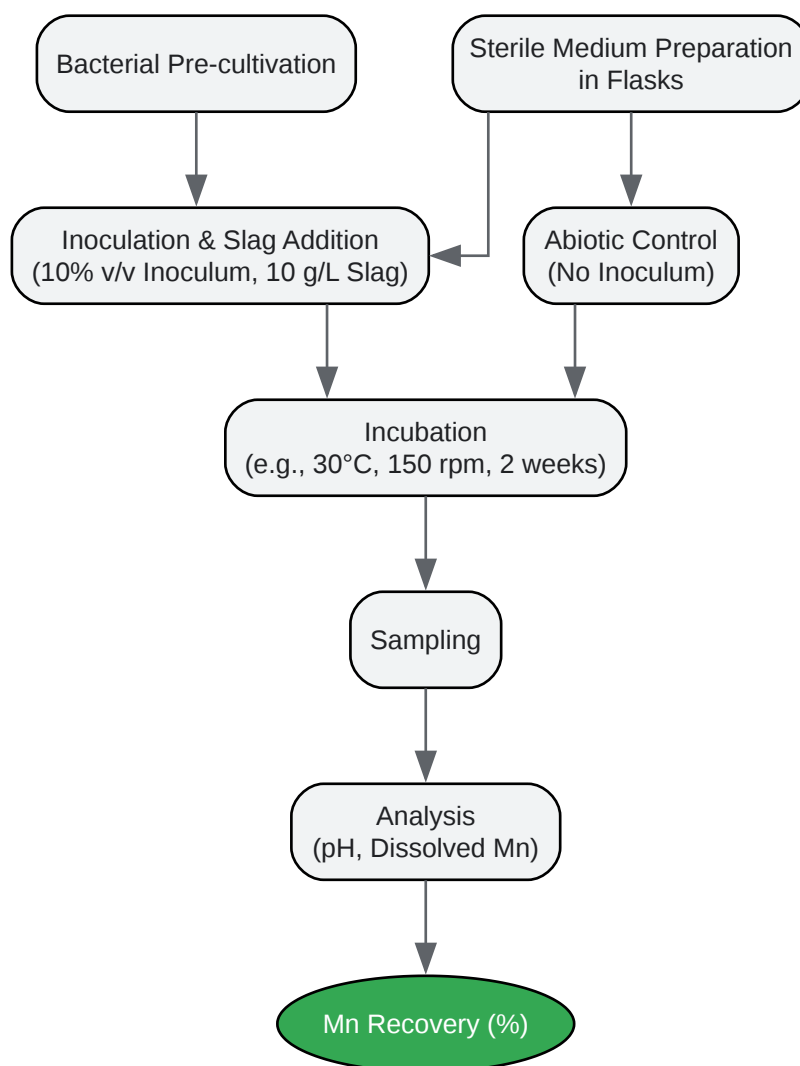
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Acid Leaching Experimental Workflow



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Reductive Leaching Experimental Workflow



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Bioleaching Experimental Workflow

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References

- 1. scispace.com [scispace.com]
- 2. eprints.nmlindia.org [eprints.nmlindia.org]

- 3. iieta.org [iieta.org]
- 4. researchgate.net [researchgate.net]
- 5. saimm.co.za [saimm.co.za]
- 6. mnm.unze.ba [mnm.unze.ba]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. min-eng.com [min-eng.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Manganese Recovery from Slag]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b576708#leaching-methods-for-manganese-recovery-from-slag]

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